

An In-depth Technical Guide to the Physical Properties of 2-Bromobenzyl Bromide

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Compound of Interest

Compound Name: 2-Bromobenzyl bromide

Cat. No.: B1265691

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This technical guide provides a comprehensive overview of the core physical properties of **2-Bromobenzyl bromide** (CAS No. 3433-80-5), a crucial reagent in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a detailed summary of its physical characteristics, the experimental methods for their determination, and a logical framework for understanding their interrelationships.

Core Physical Properties

2-Bromobenzyl bromide, with the molecular formula $C_7H_6Br_2$, is a white to off-white solid at room temperature.^[1] Its chemical structure, 1-bromo-2-(bromomethyl)benzene, features a benzene ring substituted with both a bromine atom and a bromomethyl group, contributing to its reactivity and specific physical characteristics.

Quantitative Data Summary

The key physical properties of **2-Bromobenzyl bromide** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Weight	249.93	g/mol	[2][3][4]
Melting Point	29-32	°C	[1][3][5][6][7][8][9][10] [11][12]
Boiling Point	253	°C	at 760 mmHg[1][9]
129	°C	at 19 mmHg[3][5][6][7] [8][10][11]	
Density	1.849	g/cm ³	[1][9]
1.8246	g/cm ³	Rough estimate[7][8] [10]	
Solubility	Insoluble	-	In water[1][7][8][13]
Soluble (1g/10mL)	-	In dioxane, clear, colorless solution[1][3] [6][11][13]	
Refractive Index (n _{20/D})	1.619	-	(lit.)[1][3][6][7][8][11]
1.6170 - 1.6190	-	at 20°C, 589 nm[14]	
1.605	-	[9]	
Vapor Pressure	0.0298	mmHg	at 25°C[1][8][9]
Flash Point	118	°C	[1][9]
>110	°C	(> 230 °F)[5][7]	
Appearance	White to off-white powder/solid	-	[1]
Liquid after melting	-	[7][13][14]	
Clear colorless to yellow	-	[7][13][14]	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of organic compounds like **2-Bromobenzyl bromide**.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of the crystalline **2-Bromobenzyl bromide** is finely ground using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded as the melting point range.^[1] For a pure compound, this range is typically narrow (0.5-2°C).

Boiling Point Determination

Due to its high boiling point at atmospheric pressure, the boiling point of **2-Bromobenzyl bromide** is often determined under reduced pressure to prevent decomposition.

Apparatus:

- Distillation apparatus or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or oil bath
- Vacuum source

Procedure (Siwoloboff Method):

- A small amount of liquid **2-Bromobenzyl bromide** (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The test tube is attached to a thermometer and heated in a controlled manner.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.^[10] This temperature is recorded along with the corresponding pressure.

Density Determination

The density of solid **2-Bromobenzyl bromide** can be determined by measuring its mass and volume.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which the solid is insoluble (e.g., water, if the compound is confirmed to be insoluble and does not react)

Procedure (Volume Displacement):

- The mass of a sample of **2-Bromobenzyl bromide** is accurately measured using an analytical balance.
- A known volume of an inert liquid is placed in a graduated cylinder.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.
- The new volume of the liquid is recorded.
- The volume of the solid is the difference between the final and initial liquid volumes.
- The density is calculated by dividing the mass of the solid by its determined volume.[\[15\]](#)[\[16\]](#)

Solubility Determination

Solubility is assessed qualitatively to understand its behavior in various solvent systems.

Apparatus:

- Test tubes
- Vortex mixer or stirring rod
- Solvents of varying polarity (e.g., water, dioxane, ethanol, hexane)

Procedure:

- A small, measured amount of **2-Bromobenzyl bromide** (e.g., 10 mg) is placed in a test tube.

- A small volume of the solvent (e.g., 1 mL) is added.
- The mixture is agitated vigorously using a vortex mixer or by stirring.
- The mixture is observed to determine if the solid has dissolved completely.
- If the solid dissolves, it is recorded as "soluble." If it does not, it is recorded as "insoluble" or "sparingly soluble."^{[7][9]} The process can be repeated with different solvents to establish a solubility profile.

Refractive Index Measurement

Since **2-Bromobenzyl bromide** is a solid at room temperature, its refractive index is measured in the molten state.

Apparatus:

- Abbe refractometer with a temperature-controlled prism
- Dropper or glass rod

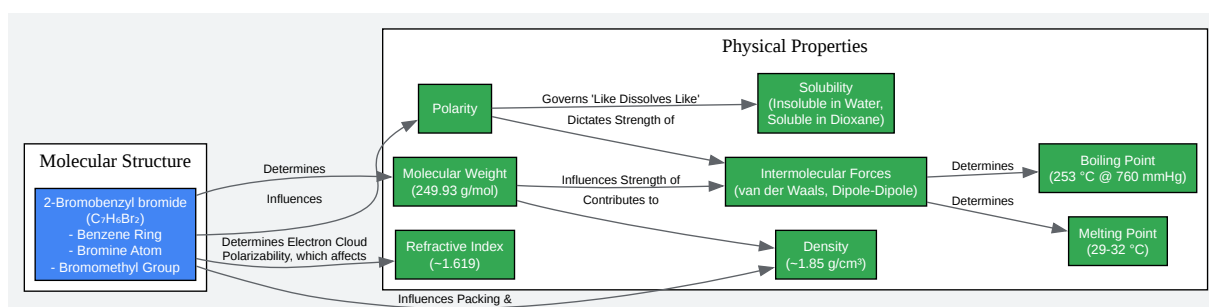
Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone) and allowed to dry.
- A small sample of **2-Bromobenzyl bromide** is melted.
- A few drops of the molten liquid are placed on the lower prism of the refractometer.
- The prisms are closed, and the sample is allowed to come to the desired temperature (typically 20°C).
- The light source is adjusted, and the telescope is focused to observe the light-dark boundary.
- The compensator is adjusted to eliminate any color fringes.
- The control knob is turned to align the boundary line with the crosshairs in the eyepiece.

- The refractive index is read directly from the instrument's scale.[17][18][19]

Interrelationship of Physical Properties

The physical properties of **2-Bromobenzyl bromide** are interconnected and are dictated by its molecular structure. The following diagram illustrates these relationships.



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Caption: Interrelationship of the molecular structure and physical properties of **2-Bromobenzyl bromide**.

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